

# Technical Safety & Handling Guide: 2-Fluoro-3-methyl-4-nitrophenol

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## Compound of Interest

Compound Name: 2-fluoro-3-methyl-4-nitrophenol

CAS No.: 954414-26-7

Cat. No.: B6253972

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CAS: 954414-26-7 | Molecular Scaffold for Medicinal Chemistry

## Executive Summary

This technical guide provides an in-depth operational framework for the safe handling, storage, and application of **2-fluoro-3-methyl-4-nitrophenol**. As a Senior Application Scientist, I have structured this document to move beyond generic safety data, focusing instead on the specific risks associated with fluorinated nitro-cresols in drug discovery workflows—specifically their role as intermediates in the synthesis of Rho-kinase (ROCK) inhibitors and other bioactive small molecules.

**Critical Notice:** This compound possesses a unique substitution pattern (Fluorine at C2, Methyl at C3, Nitro at C4) that influences both its chemical reactivity and toxicological profile. It must be treated as a potent uncoupler of oxidative phosphorylation until proven otherwise.

## Part 1: Chemical Identity & Physiochemical Profiling

Understanding the physical nature of this scaffold is the first step in risk mitigation. The combination of the electron-withdrawing nitro group and the electronegative fluorine atom

significantly increases the acidity of the phenolic proton compared to non-fluorinated cresols.

Parameter	Technical Specification
Chemical Name	2-Fluoro-3-methyl-4-nitrophenol
Synonyms	4-nitro-3-methyl-2-fluorophenol; Phenol, 2-fluoro-3-methyl-4-nitro-
CAS Number	954414-26-7
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FNO <sub>3</sub>
Molecular Weight	171.13 g/mol
Appearance	Pale yellow to beige crystalline solid
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
Acidity (Predicted pKa)	~6.5 – 7.2 (More acidic than 3-methyl-4-nitrophenol due to F-induction)
Partition Coeff.[1][2][3] (LogP)	~2.1 (Moderate lipophilicity; skin absorption risk)

## Part 2: GHS Hazard Identification & Toxicology

The Mechanistic Risk: Nitro-phenolic compounds are classic uncouplers of oxidative phosphorylation. They disrupt ATP synthesis in mitochondria by dissipating the proton gradient. The addition of the fluorine atom at the ortho position (C2) increases lipophilicity, potentially enhancing dermal absorption and blood-brain barrier penetration compared to standard nitrophenols.

### GHS Classification (OSHA HCS 2012 / EU CLP)

- Signal Word:WARNING

Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.
Acute Toxicity (Dermal)	Cat 4	H312: Harmful in contact with skin.
Acute Toxicity (Inhal.)	Cat 4	H332: Harmful if inhaled.
Skin Corrosion/Irrit.	Cat 2	H315: Causes skin irritation.
Eye Damage/Irrit.	Cat 2A	H319: Causes serious eye irritation.[4][5]
STOT - Single Exp.	Cat 3	H335: May cause respiratory irritation.[4][5]

Precautionary Strategy (P-Codes):

- P261: Avoid breathing dust/fume.[4][5]
- P280: Wear protective gloves/protective clothing/eye protection.[4][5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER if you feel unwell.

## Part 3: Operational Protocols (Handling & Storage)

In a high-throughput synthesis lab, cross-contamination and degradation are the primary operational risks.

### 1. Engineering Controls

- Primary Containment: All weighing and open-vessel manipulations must occur within a certified Chemical Fume Hood or a Powder Containment Enclosure.
- Static Control: Nitro-aromatics can be shock-sensitive if dry and impure. Use anti-static weighing boats and ground all equipment.

### 2. Personal Protective Equipment (PPE) Matrix

- Hands: Double-gloving is mandatory.
  - Inner Layer: Nitrile (minimum 0.11 mm).
  - Outer Layer: Polychloroprene or "Silver Shield" laminate gloves are recommended for prolonged contact, as nitro-compounds can permeate standard nitrile over time.
- Respiratory: If working outside a hood (not recommended), use a P95/P100 particulate respirator with an organic vapor cartridge (OV/P100).

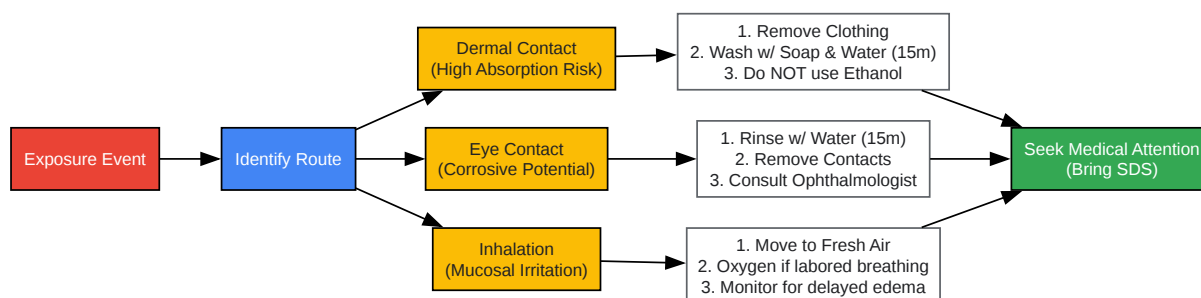
### 3. Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen. Phenolic oxidation leads to quinone formation (darkening of the solid), which can act as a radical scavenger and inhibit subsequent palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura).
- Incompatibility: Keep away from strong bases (forms unstable nitrophenolate salts), acid chlorides, and reducing agents (hydrazine/metal hydrides) which can reduce the nitro group exothermically.

## Part 4: Emergency Response & Waste Management

### Emergency Decision Logic

The following diagram outlines the immediate response protocol for exposure events.



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Figure 1: Immediate response workflow for exposure to fluorinated nitro-phenols. Note the prohibition of ethanol for skin washing, as it enhances dermal absorption.

## Waste Disposal

- Stream: Segregate into Halogenated Organic Waste.
- Destruction: High-temperature incineration equipped with a scrubber is required.
  - Reasoning: Combustion generates Hydrogen Fluoride (HF) and Nitrogen Oxides (NO<sub>x</sub>). Standard incineration without scrubbing will release corrosive HF gas.

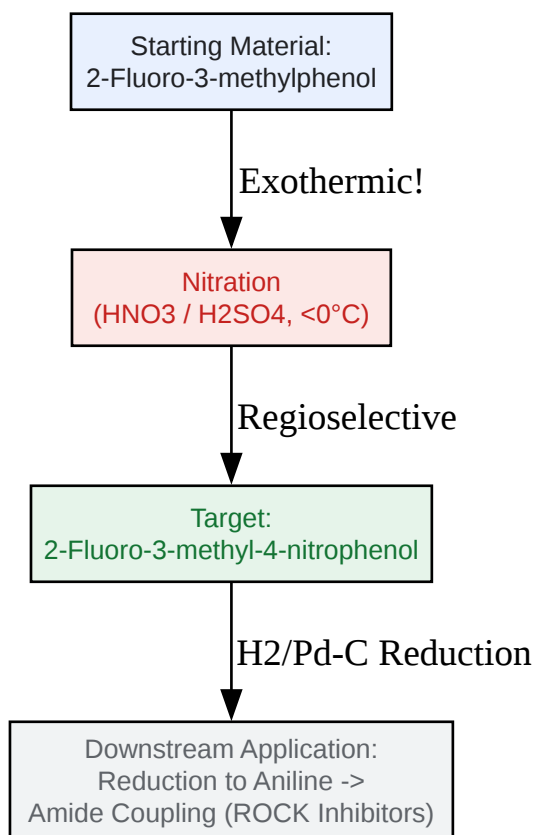
## Part 5: Synthesis & Application Context

This compound is rarely an end-product; it is a scaffold. Understanding its reactivity helps predict safety risks during synthesis.

Common Synthetic Pathway: The compound is typically synthesized via the nitration of 2-fluoro-3-methylphenol.

- Safety Note: Nitration of electron-rich phenols is highly exothermic. Temperature control (<0°C) is critical to prevent "runaway" dinitration or oxidation, which can lead to unstable mixtures.

Application in Drug Discovery: It is frequently used to synthesize Rho-kinase (ROCK) inhibitors (e.g., for treating glaucoma or hypertension). The phenol group is often alkylated (ether formation), or the nitro group is reduced to an aniline for amide coupling.



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Figure 2: Synthetic utility and origin. The transformation from product to downstream aniline requires careful hydrogenation safety controls.

## References

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